

# Application Notes and Protocols: Angiogenin (108-122) (TFA)

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## Compound of Interest

Compound Name: Angiogenin (108-122) (TFA)

Cat. No.: B15624142

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These application notes provide detailed information and protocols for the stability and storage of **Angiogenin (108-122) (TFA)**, a peptide fragment of human angiogenin.[1][2] Angiogenin is a protein involved in angiogenesis (blood vessel formation) and has been implicated in various physiological and pathological processes, including tumor growth and neurodegenerative diseases.[3] The (108-122) fragment is of research interest for its potential therapeutic applications.[2][4]

## Peptide Characteristics

| Property          | Value  | Reference                            |
|-------------------|--|--------------------------------------|
| Sequence          | Glu-Asn-Gly-Leu-Pro-Val-His-Leu-Asp-Gln-Ser-Ile-Phe-Arg-Arg                  | MedChemExpress                       |
| Molecular Formula | C <sub>78</sub> H <sub>125</sub> N <sub>25</sub> O <sub>23</sub> (free base) | [2]                                  |
| Molecular Weight  | 1780.98 g/mol (free base)  | [2]                                  |
| Appearance        | White to off-white lyophilized powder  | Generic Peptide Supplier Information |
| Counterion        | Trifluoroacetate (TFA)   | Self-evident from product name       |

## Storage and Stability

Proper storage of **Angiogenin (108-122) (TFA)** is critical to maintain its integrity and biological activity. The following recommendations are based on general peptide handling guidelines and supplier information.

### Lyophilized Powder

The lyophilized peptide is the most stable form for long-term storage.

| Storage Condition | Duration        | Notes   |
|-------------------|-----------------|---|
| -20°C             | Up to 3 years   | Recommended for long-term storage. Keep in a desiccated environment.                |
| -80°C             | > 3 years       | Provides maximum stability for long-term storage. Keep in a desiccated environment. |
| 4°C (Short-term)  | Weeks to months | Suitable for short-term storage. Protect from moisture.                             |
| Room Temperature  | Days to weeks   | Not recommended for storage; acceptable for shipping.                               |

Data compiled from multiple supplier recommendations.[\[2\]](#)[\[5\]](#)

### In Solution

Peptides are generally less stable in solution due to potential degradation by hydrolysis, oxidation, and microbial contamination. It is highly recommended to prepare solutions fresh for each experiment. If storage in solution is necessary, follow these guidelines.

| Storage Condition | Duration       | Notes   |
|-------------------|----------------|---|
| -20°C             | Up to 6 months | Aliquot to avoid repeated freeze-thaw cycles.   |
| -80°C             | Up to 1 year   | Recommended for longer-term solution storage. Aliquot to avoid repeated freeze-thaw cycles. |
| 4°C               | Days           | Very short-term storage only. Prone to degradation and microbial growth.                    |

Data compiled from multiple supplier recommendations.[\[2\]](#)[\[5\]](#)

Best Practices for Solution Handling:

- **Avoid Repeated Freeze-Thaw Cycles:** Aliquot the stock solution into single-use volumes to prevent degradation from repeated temperature changes.[\[5\]](#)
- **Use Sterile Buffers:** Prepare solutions using sterile, nuclease-free water or appropriate buffers to prevent contamination.
- **Consider pH:** The stability of peptides can be pH-dependent. For Angiogenin (108-122), which has several basic residues (Arg, Arg, His), dissolving in a slightly acidic buffer (e.g., pH 5-6) may improve solubility and stability.[\[5\]](#)
- **Protect from Light:** While not always specified, it is good practice to store peptide solutions in light-protected vials.

## Reconstitution Protocol

Proper reconstitution is key to ensuring the peptide is fully dissolved and stable.

## Materials

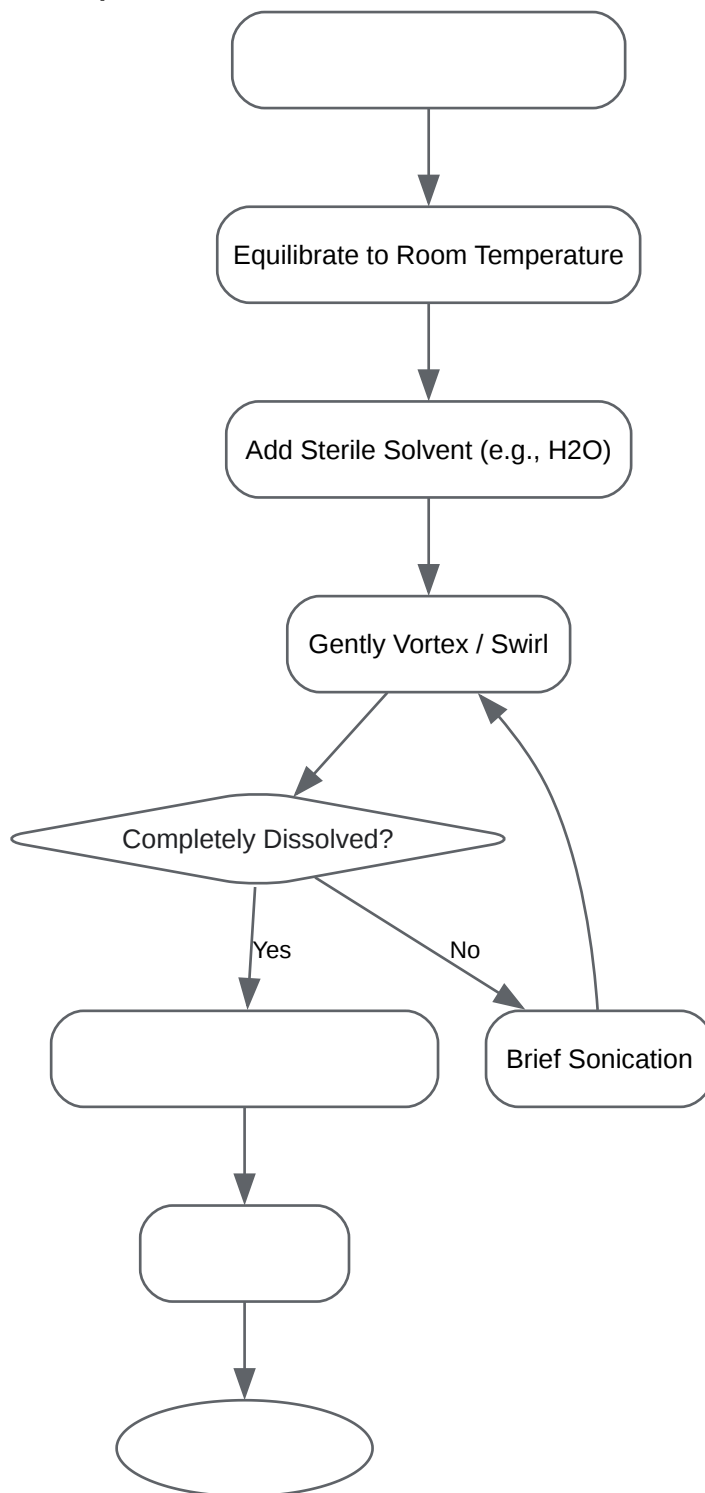
- **Angiogenin (108-122) (TFA)** lyophilized powder

- Sterile, high-purity water (e.g., WFI, Milli-Q, or equivalent)
- Alternative solvents: Acetonitrile (ACN), Dimethyl sulfoxide (DMSO), or a suitable buffer (e.g., PBS pH 7.4, sterile filtered)
- Vortex mixer and/or sonicator
- Sterile, low-protein-binding polypropylene tubes

## Procedure

- Equilibrate the Vial: Before opening, allow the vial of lyophilized peptide to warm to room temperature for 10-15 minutes. This prevents condensation of atmospheric moisture, which can degrade the peptide.
- Solvent Selection:
  - Initial Attempt: The peptide is reported to be soluble in water.[\[2\]](#) Start by adding sterile water to the vial.
  - Hydrophobic Peptides: If solubility in water is poor, a small amount of an organic solvent like DMSO or acetonitrile can be used to first dissolve the peptide, followed by dilution with the desired aqueous buffer. Note that DMSO can be toxic to cells.
- Reconstitution Steps: a. Add the desired volume of sterile solvent to the vial to achieve the target stock concentration (e.g., 1 mg/mL or 1 mM). b. Gently vortex or swirl the vial to dissolve the powder. c. If the peptide does not dissolve completely, brief sonication (1-2 minutes in a water bath sonicator) may be used to aid dissolution. Avoid excessive sonication, which can generate heat and degrade the peptide.
- Storage of Stock Solution: a. Once fully dissolved, aliquot the stock solution into single-use, low-protein-binding polypropylene tubes. b. Store the aliquots at -80°C for long-term stability. [\[2\]](#)

## Peptide Reconstitution Workflow

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Caption: Workflow for reconstituting lyophilized **Angiogenin (108-122) (TFA)**.

# Protocol for Stability Assessment by RP-HPLC

To quantitatively assess the stability of **Angiogenin (108-122) (TFA)** under specific experimental conditions, a stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is recommended. This protocol provides a general framework that should be optimized for your specific equipment and conditions.

## Objective

To determine the degradation rate of **Angiogenin (108-122) (TFA)** over time when stored in a specific buffer and at a specific temperature.

## Materials

- Reconstituted **Angiogenin (108-122) (TFA)** stock solution
- Stability buffer (e.g., PBS pH 7.4, cell culture medium, formulation buffer)
- HPLC system with a UV detector
- C18 RP-HPLC column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Mobile Phase A: 0.1% TFA in HPLC-grade water
- Mobile Phase B: 0.1% TFA in HPLC-grade acetonitrile (ACN)
- Incubator or water bath set to the desired test temperature (e.g., 4°C, 25°C, 37°C)

## Experimental Procedure

- Sample Preparation: a. Dilute the Angiogenin (108-122) stock solution to a final concentration of 1 mg/mL (or other desired concentration) in the stability buffer. b. Prepare several identical aliquots in separate vials, one for each time point.
- Time Zero (T<sub>0</sub>) Analysis: a. Immediately after preparation, take one aliquot for the T<sub>0</sub> measurement. b. Inject an appropriate volume (e.g., 20 µL) onto the HPLC system. c. Run the HPLC method to obtain the initial chromatogram. The area of the main peptide peak at T<sub>0</sub> is considered 100% integrity.

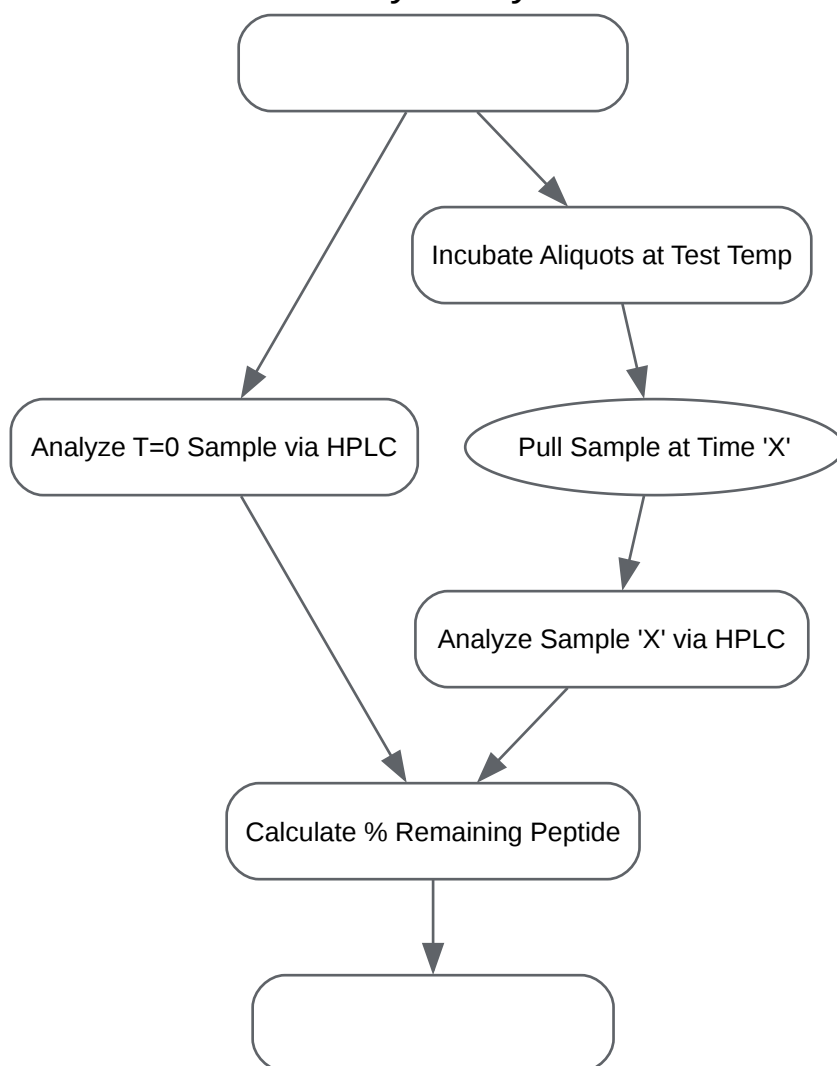
- Incubation: a. Place the remaining aliquots in the incubator at the selected temperature.
- Time Point Analysis: a. At each scheduled time point (e.g., 1, 4, 8, 24, 48, 72 hours, and 1 week), remove one aliquot from the incubator. b. Allow the sample to return to room temperature. c. Inject the sample onto the HPLC and run the same method as for T<sub>0</sub>.
- HPLC Method (Example):
  - Column: C18, 4.6 x 250 mm, 5 µm
  - Flow Rate: 1.0 mL/min
  - Detection: UV at 214 nm or 280 nm
  - Gradient:
    - 0-5 min: 5% B
    - 5-30 min: 5% to 60% B (linear gradient)
    - 30-32 min: 60% to 95% B
    - 32-35 min: 95% B
    - 35-37 min: 95% to 5% B
    - 37-45 min: 5% B (re-equilibration)
  - This gradient is a starting point and must be optimized for best peak separation.

## Data Analysis

- For each chromatogram, identify and integrate the area of the main peak corresponding to intact Angiogenin (108-122).
- Calculate the percentage of remaining peptide at each time point (T<sub>x</sub>) relative to the initial peak area at T<sub>0</sub>:
  - % Remaining = (Peak Area at T<sub>x</sub> / Peak Area at T<sub>0</sub>) \* 100

- Plot the % Remaining versus time to visualize the degradation kinetics.
- Optionally, identify degradation products by analyzing new peaks that appear in the chromatogram over time, potentially using mass spectrometry (LC-MS) for characterization.

### HPLC Stability Study Workflow



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Caption: General workflow for assessing peptide stability using RP-HPLC.

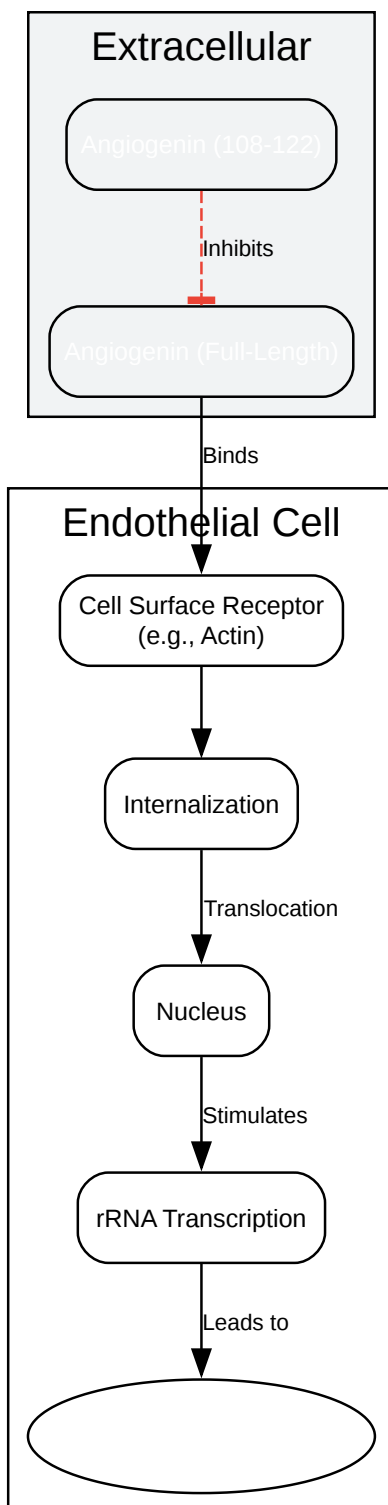
## Angiogenin Signaling Context

Angiogenin (ANG) is a secreted ribonuclease that promotes angiogenesis. It binds to endothelial cells, is internalized, and translocates to the nucleus where it stimulates ribosomal



RNA (rRNA) transcription, leading to cell proliferation and blood vessel formation. The 108-122 peptide fragment has been studied for its ability to inhibit the enzymatic and biological activities of the full-length angiogenin protein.

## Angiogenin Action and Inhibition

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. targetmol.com [targetmol.com]
- 3. academic.oup.com [academic.oup.com]
- 4. Angiogenin (108-122) TFA (112173-49-6 free base) | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
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